

Technical Guide: Physicochemical Properties of 1-(4-Bromophenyl)-3-chloropropan-1-ol

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)-3-chloropropan-1-ol

Cat. No.: B1278253

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Introduction

1-(4-Bromophenyl)-3-chloropropan-1-ol is a halogenated secondary alcohol that serves as a valuable building block in organic synthesis. Its bifunctional nature, possessing both a reactive hydroxyl group and a halogenated carbon chain, makes it a versatile precursor for the synthesis of more complex molecules, particularly in the development of novel pharmaceutical agents. This technical guide provides a summary of its known physical properties and outlines detailed experimental protocols for the determination of key physicochemical parameters.

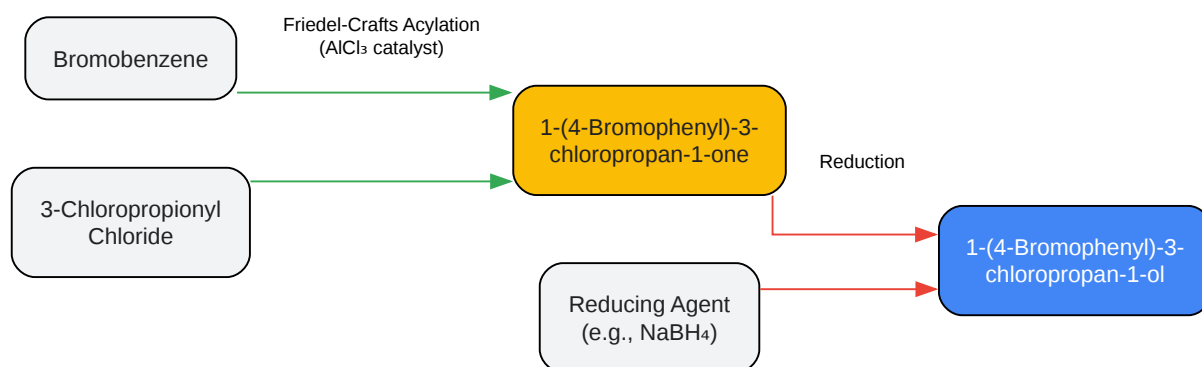
Core Physical Properties

While specific experimental data for the melting point, boiling point, and solubility of **1-(4-Bromophenyl)-3-chloropropan-1-ol** are not readily available in the cited literature, the properties of its direct precursor, 1-(4-Bromophenyl)-3-chloropropan-1-one, have been reported. This information is crucial for the synthesis and purification of the target compound.

Property	1-(4-Bromophenyl)-3-chloropropan-1-ol	1-(4-Bromophenyl)-3-chloropropan-1-one (Precursor)
Molecular Formula	C ₉ H ₁₀ BrClO	C ₉ H ₈ BrClO
Molecular Weight	249.53 g/mol [1]	247.51 g/mol
Melting Point	Data not available	69 °C[2]
Boiling Point	Data not available	Data not available
Solubility	Data not available	Data not available

Synthesis and Logical Workflow

The synthesis of **1-(4-Bromophenyl)-3-chloropropan-1-ol** is typically achieved through the reduction of its ketone precursor, 1-(4-Bromophenyl)-3-chloropropan-1-one. This precursor is synthesized via a Friedel-Crafts acylation reaction.



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Caption: Synthetic pathway of **1-(4-Bromophenyl)-3-chloropropan-1-ol**.

Experimental Protocols

Given the absence of specific reported values for some physical properties of **1-(4-Bromophenyl)-3-chloropropan-1-ol**, the following are detailed, generalized experimental protocols for their determination.

Determination of Melting Point

This protocol is based on the capillary method and is suitable for crystalline solid compounds.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **1-(4-Bromophenyl)-3-chloropropan-1-ol** is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube by tapping the open end into the powder. The sample height should be approximately 2-3 mm.
- Compact the sample at the bottom of the tube by tapping the sealed end on a hard surface or by dropping it through a long glass tube.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first liquid appears (the beginning of the melting range) and the temperature at which the last solid crystal melts (the end of the melting range).

- A sharp melting range (typically 0.5-2 °C) is indicative of a pure compound.

Determination of Boiling Point

This protocol describes the distillation method for determining the boiling point of a liquid at atmospheric pressure.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume (e.g., 5-10 mL) of **1-(4-Bromophenyl)-3-chloropropan-1-ol** into the distillation flask along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor condenses in the condenser.
- The boiling point is the temperature at which the vapor temperature remains constant while the liquid is distilling. Record this stable temperature.
- It is also important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Solubility

This qualitative protocol can be used to determine the solubility of **1-(4-Bromophenyl)-3-chloropropan-1-ol** in various solvents.

Apparatus:

- Test tubes
- Vortex mixer or stirring rod
- Graduated cylinders or pipettes

Procedure:

- Label a series of test tubes with the names of the solvents to be tested (e.g., water, ethanol, acetone, dichloromethane, hexane).
- Add approximately 1 mL of each solvent to the corresponding test tube.
- Add a small, accurately measured amount of **1-(4-Bromophenyl)-3-chloropropan-1-ol** (e.g., 10 mg) to each test tube.
- Agitate the mixture vigorously using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes).
- Visually inspect the solution to determine if the solid has completely dissolved.
- If the compound dissolves, it is considered soluble in that solvent under the tested conditions. If a significant amount of solid remains, it is considered insoluble or sparingly soluble.
- Observations should be recorded systematically, noting the degree of solubility (e.g., soluble, partially soluble, insoluble).

Conclusion

This technical guide provides the available physical property data for **1-(4-Bromophenyl)-3-chloropropan-1-ol** and its precursor, along with standardized protocols for the experimental determination of its melting point, boiling point, and solubility. The provided synthesis workflow illustrates its preparation, which is fundamental for researchers working with this compound. Accurate determination of these physical properties is essential for its purification, handling, and application in further chemical synthesis and drug development endeavors.

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References

- 1. 3-(4-Chlorophenyl)propanal | C₉H₉ClO | CID 11535622 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(4-Bromophenyl)-3-chloropropan-1-one - PMC [pmc.ncbi.nlm.nih.gov]
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